

Application Note: Strategic Utilization of 2-Bromothiazol-5-ol in Agrochemical Design

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Compound of Interest

Compound Name: 2-Bromothiazol-5-ol

Cat. No.: B14026684

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Executive Summary

In the competitive landscape of modern agrochemistry, the thiazole heterocycle remains a "privileged scaffold," appearing in blockbuster fungicides (e.g., Thifluzamide, Ethaboxam) and insecticides (Thiamethoxam). However, the vast majority of these commercial agents utilize substitution at the C2 (amino/alkyl) and C4 positions.

The C5-oxygenated thiazole motif—specifically accessed via **2-Bromothiazol-5-ol** (CAS: 1824597-35-4) or its protected equivalents—represents an under-exploited region of chemical space. This scaffold offers a unique orthogonal reactivity profile:

- **C2-Bromine:** A "warhead" for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Stille) to build biaryl cores.
- **C5-Hydroxyl:** A nucleophilic handle for ether linkage formation, allowing the introduction of lipophilic tails or polar pharmacophores essential for penetrating fungal cell walls or insect cuticles.

This guide details the handling, synthesis, and application of this high-value intermediate, addressing the critical challenge of its tautomeric instability and providing robust protocols for

its incorporation into novel crop protection agents.

Chemical Profile & Handling

2-Bromothiazol-5-ol is not a typical "shelf-stable" reagent. It exists in a tautomeric equilibrium between the hydroxy-thiazole (enol) and the thiazolone (keto) forms.

Property	Description
Systematic Name	2-Bromo-1,3-thiazol-5-ol
CAS Number	1824597-35-4 (Generic/Parent)
Molecular Formula	C
	H
	BrNOS
Molecular Weight	179.02 g/mol
Stability	Low in free form. Prone to oxidation and dimerization.
Preferred State	Generated in situ or stored as 2-Bromo-5-methoxythiazole (stable precursor).
Storage	-20°C, under Argon/Nitrogen. Protect from light.

Tautomerism Warning

In solution, the compound rapidly equilibrates. For synthetic purposes, researchers must treat the "5-ol" as a transient nucleophile.

- Protic Solvents: Favors the thiazolone form (poor nucleophile).
- Basic Conditions + Alkyl Halide: Traps the enol form as an O-alkyl ether (Desired Pathway).

Synthetic Protocols

Due to the instability of the free alcohol, we recommend two primary routes for accessing this scaffold. Route A is preferred for scale-up; Route B is for diversity-oriented synthesis.

Route A: The "Protected Precursor" Strategy (Recommended)

This route utilizes 2-bromo-5-methoxythiazole as a stable surrogate. The methoxy group can be cleaved in situ or the molecule can be used directly if a methoxy-analog is desired.

Step 1: Synthesis of 2-Bromo-5-methoxythiazole

Target: Stable intermediate for storage.

- Starting Material: 2-Amino-5-methoxythiazole (Commercial or synthesized via Hantzsch condensation of methoxy-acetaldehyde + thiourea).
- Reagents: Copper(II) Bromide (
, tert-Butyl Nitrite (
-BuONO), Acetonitrile (
).
- Protocol:
 - Dissolve
(1.2 equiv) in anhydrous
at 0°C.
 - Add
-BuONO (1.5 equiv) dropwise.
 - Add 2-Amino-5-methoxythiazole (1.0 equiv) portion-wise over 30 mins.
 - Warm to Room Temperature (RT) and stir for 2 hours.

- Quench: Pour into 20% HCl (aq). Extract with Ethyl Acetate (EtOAc).^{[1][2]}
- Purification: Flash chromatography (Hexane/EtOAc).
- Yield: Typically 65-75%.

Step 2: Demethylation to Generate 2-Bromothiazol-5-ol (In Situ)

Target: Generation of the reactive 5-ol for immediate coupling.

- Reagents: Boron Tribromide (
) or Pyridine Hydrochloride.
- Protocol:
 - Dissolve 2-bromo-5-methoxythiazole in anhydrous (DCM) at -78°C.
 - Add (1.0 M in DCM, 1.2 equiv) slowly.
 - Warm to 0°C and monitor by TLC (disappearance of starting material).
 - CRITICAL STEP: Do not isolate. Add the electrophile (e.g., Benzyl bromide, Alkyl iodide) and base (
) directly to the reaction mixture (after careful quenching of excess with MeOH at low temp) or perform a solvent swap to DMF for the alkylation step.

Route B: The "Lithiation-Oxidation" Strategy (Advanced)

Use when specific substitution patterns are required on the thiazole ring before hydroxylation.

- Starting Material: 2-Bromothiazole.^{[3][4][5][6]}
- Protocol:

- Cool THF solution of 2-bromothiazole to -78°C.
- Add LDA (Lithium Diisopropylamide, 1.1 equiv). Note: C5-lithiation is faster than halogen dance if temp is strictly controlled.
- Add Trimethoxyborane ().
- Oxidize with Peracetic acid or /NaOH.
- Result: Yields **2-bromothiazol-5-ol**, which must be trapped immediately with an alkylating agent.

Application Workflow: Designing a "Thiazole-Ether" Fungicide

The following workflow illustrates how to use **2-Bromothiazol-5-ol** to construct a candidate fungicide targeting Succinate Dehydrogenase (SDH) or Cytochrome bc1 (Complex III).

Experimental Logic[7][8]

- Scaffold Construction: We need a central thiazole ring.
- Linker Installation: The 5-position will link to a lipophilic tail (Aryl ether) to mimic the styryl/phenyl ether of commercial strobilurins.
- Warhead Attachment: The 2-position will link to the pharmacophore (e.g., Pyrazole-4-carboxamide for SDHI activity).

Visualization: Synthetic Pathway



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Figure 1: Synthetic workflow for converting the amino-thiazole precursor into a bioactive fungicide candidate via the transient 5-ol intermediate.

Detailed Protocol: O-Alkylation (Ether Formation)

Objective: Attach a lipophilic benzyl group to the C5-oxygen.

- Setup: Flame-dried 50 mL round-bottom flask, Argon atmosphere.
- In Situ Generation: Generate 2.0 mmol of **2-bromothiazol-5-ol** in DMF (5 mL) via the demethylation route described above (neutralized).
- Alkylation:
 - Add Cesium Carbonate (, 3.0 equiv, 6.0 mmol).
 - Add 4-Chlorobenzyl bromide (1.2 equiv, 2.4 mmol).
 - Add catalytic TBAI (Tetrabutylammonium iodide, 10 mol%).
- Reaction: Stir at 60°C for 4 hours.
- Workup: Dilute with water, extract with EtOAc (3x). Wash organics with LiCl solution (to remove DMF). Dry over .

- Outcome: 2-Bromo-5-(4-chlorobenzyloxy)thiazole. This solid is stable and ready for Suzuki coupling at the C2 position.

Biological Screening & Validation

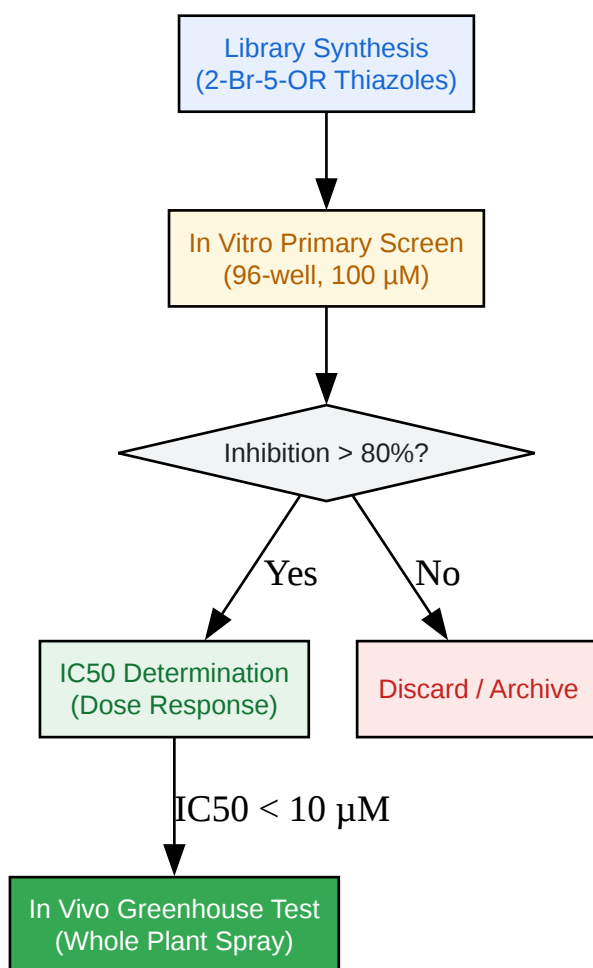
Once the library of 5-substituted thiazoles is synthesized, they must be screened for biological activity.

In Vitro Fungicidal Assay (Microtiter Plate)

Target Pathogens: *Botrytis cinerea* (Grey Mold), *Septoria tritici* (Leaf Blotch).

Step	Action	Critical Parameter
1. Preparation	Dissolve compounds in DMSO (10 mg/mL stock).	Final DMSO conc. must be <1%.
2. Media	Potato Dextrose Broth (PDB) + Spore Suspension (spores/mL).	Ensure fresh spore harvest (7-14 days).
3. Dosing	Serial dilution in 96-well plates (100 μ M down to 0.1 μ M).	Include Commercial Std (e.g., Thifluzamide).
4. Incubation	25°C for 48-72 hours in dark.	Prevent evaporation with plate seals.
5. Readout	Optical Density () measurement.	Calculate using non-linear regression.

Visualization: Screening Logic



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Figure 2: Decision gate logic for advancing thiazole candidates from synthesis to greenhouse testing.

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- Mechanism of Action: Frontiers in Microbiology, "Thiazole Derivatives as Inhibitors of Succinate Dehydrogenase", 2018.

Disclaimer: This protocol involves the use of hazardous chemicals (

, Alkyl halides). All procedures should be performed in a fume hood by trained personnel wearing appropriate PPE.

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